

Jak-IN-34: A Technical Guide to Cellular Activity and Potency

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Compound of Interest

Compound Name: *Jak-IN-34*

Cat. No.: *B12372914*

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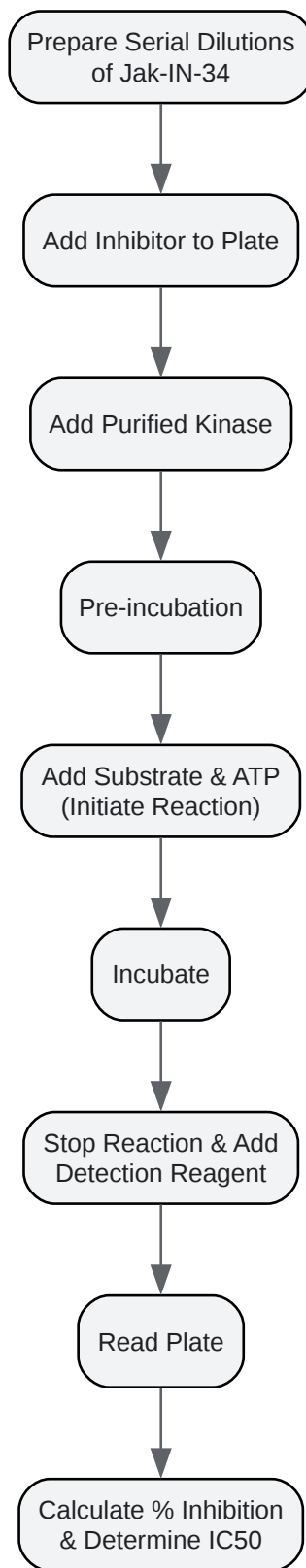
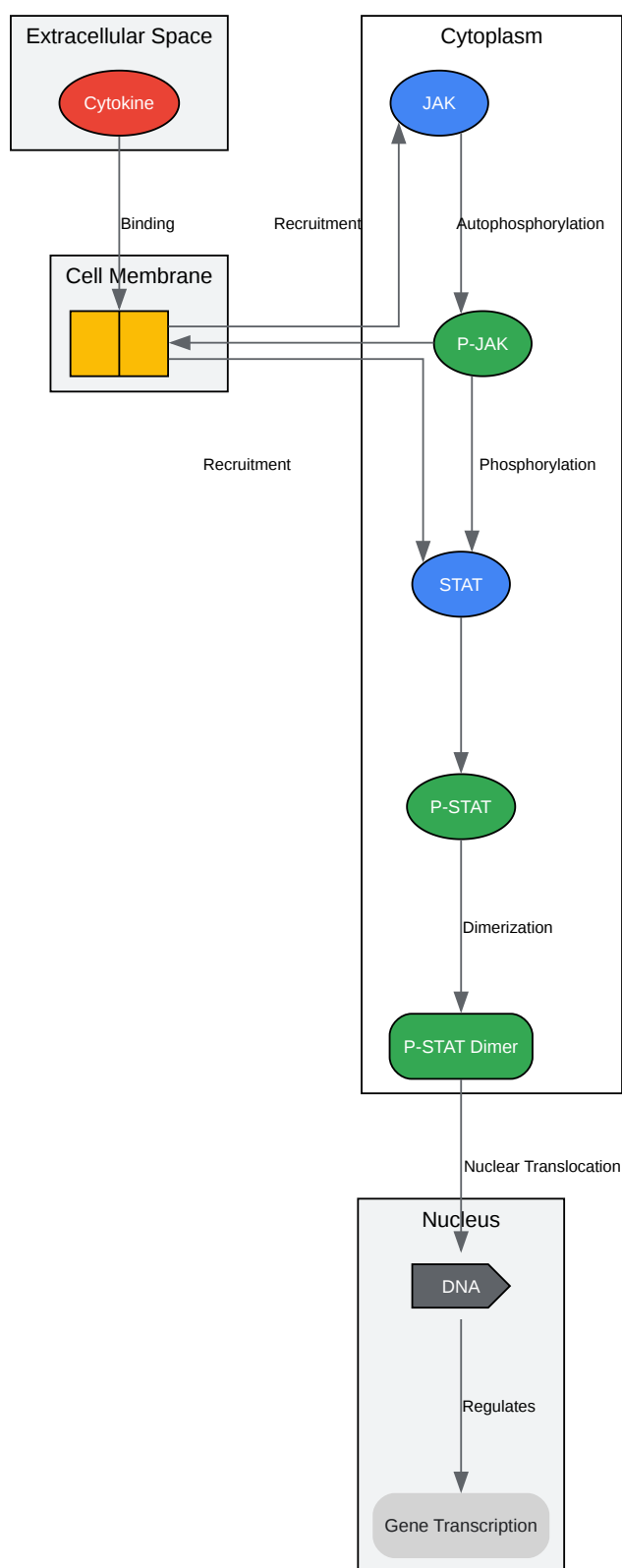
For Researchers, Scientists, and Drug Development Professionals

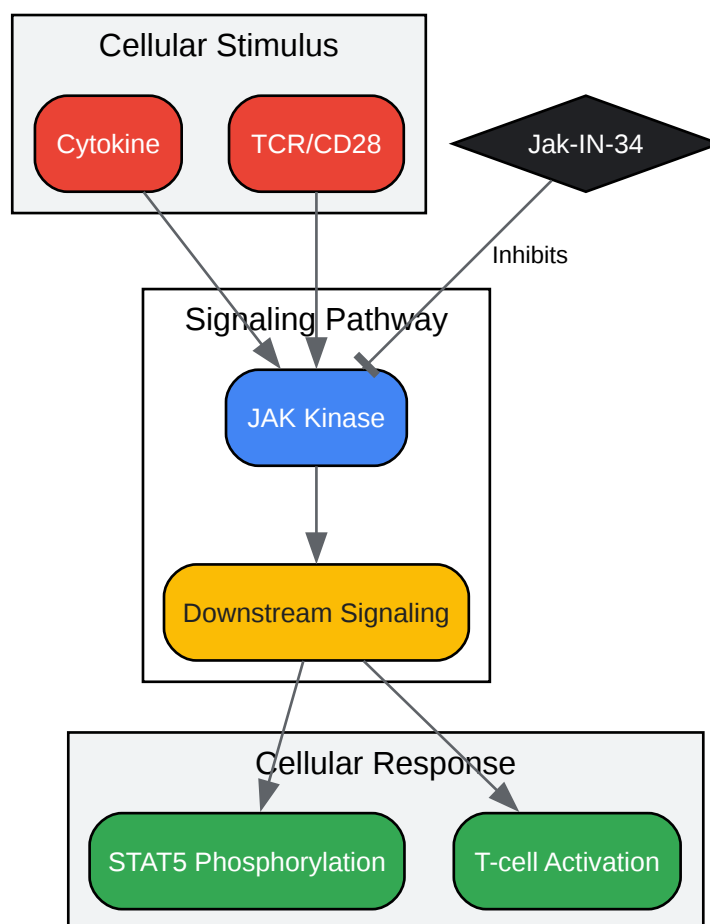
Introduction

Jak-IN-34 is a potent, cell-permeable inhibitor targeting the Janus kinase (JAK) family and other kinases. This technical guide provides a comprehensive overview of its cellular activity, potency, and the experimental methodologies used for its characterization. The information presented herein is intended to assist researchers in designing and interpreting experiments involving **Jak-IN-34**.

Core Concepts: The JAK-STAT Signaling Pathway

The Janus kinase (JAK) and Signal Transducer and Activator of Transcription (STAT) pathway is a critical signaling cascade initiated by cytokines and growth factors, playing a pivotal role in immunity, inflammation, and hematopoiesis.^[1] Upon ligand binding, cytokine receptors dimerize, bringing associated JAKs into close proximity, leading to their autophosphorylation and activation. Activated JAKs then phosphorylate tyrosine residues on the receptor, creating docking sites for STAT proteins. Recruited STATs are subsequently phosphorylated by JAKs, causing them to dimerize, translocate to the nucleus, and regulate the transcription of target genes.^[1]





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References

- 1. JAK-STAT Signaling Pathway, Antibodies, ELISAs, Luminex Assays & Growth Factors | Thermo Fisher Scientific - RO [thermofisher.com]
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